

# Technical Whitepaper: (S)-1-Chloro-3-phenylpropan-2-ol

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## Compound of Interest

Compound Name: (S)-1-Chloro-3-phenylpropan-2-ol

CAS No.: 406945-51-5

Cat. No.: B1486891

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## Physicochemical Profile, Biocatalytic Synthesis, and Pharmaceutical Utility[1]

### Executive Summary

**(S)-1-Chloro-3-phenylpropan-2-ol** (CAS: 406945-51-5) is a high-value chiral intermediate predominantly used in the manufacture of HIV protease inhibitors such as Amprenavir and Fosamprenavir. Its structural significance lies in its ability to introduce the phenylalanine-like hydroxyethylamine isostere, a scaffold that mimics the transition state of peptide cleavage, thereby inhibiting viral replication.[1][2] This guide delineates its physical properties, optimized biocatalytic synthesis routes, and downstream applications in drug development.[1][2]

### Chemical Identity & Stereochemistry

The compound is characterized by a single chiral center at the C2 position.[2] The (S)-configuration is essential for biological activity in its target pharmaceutical applications, as the (R)-enantiomer often lacks the necessary binding affinity for the HIV protease active site.[1][2]

| Parameter         | Detail                                                                                                                                             |
|-------------------|----------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | (2S)-1-chloro-3-phenylpropan-2-ol                                                                                                                  |
| Common Names      | (S)-Benzyl chlorohydrin; (S)-2-Hydroxy-3-phenylpropyl chloride                                                                                     |
| CAS Number        | 406945-51-5 (Specific (S)-isomer); 5396-65-6 (Racemate)                                                                                            |
| Molecular Formula | C <sub>9</sub> H <sub>11</sub> ClO                                                                                                                 |
| Molecular Weight  | 170.64 g/mol                                                                                                                                       |
| SMILES            | <chem>C1=CC=C(C=C1)CCCI</chem>                                                                                                                     |
| Stereochemistry   | (S)-Enantiomer (Cahn-Ingold-Prelog priority: Cl > OH > Benzyl > H? <sup>[2]</sup> <sup>[3]</sup> Correction: OH > CH <sub>2</sub> Cl > Benzyl > H) |

## Physicochemical Properties

The following data represents the core physical profile. Note that while the racemate is well-characterized, the pure enantiomer shares most scalar properties (BP, Density) but differs in optical rotation and solid-state behavior.<sup>[1]</sup><sup>[2]</sup>

| Property         | Value                              | Conditions / Notes                           |
|------------------|------------------------------------|----------------------------------------------|
| Physical State   | Viscous Liquid / Low-melting Solid | Often appears as a pale yellow oil at RT.[2] |
| Boiling Point    | 100–105 °C                         | @ 0.1 mmHg (Vacuum distillation required)    |
| Predicted BP     | ~274 °C                            | @ 760 mmHg (Decomposes before boiling)       |
| Density          | 1.152 ± 0.05 g/cm <sup>3</sup>     | @ 20 °C                                      |
| Refractive Index | 1.521–1.525                        | Typical for phenyl-alkyl chlorides.[2]       |
| Solubility       | Soluble                            | Ethanol, DCM, Ethyl Acetate, DMSO.[1][2]     |
| Water Solubility | Low / Sparingly Soluble            | Lipophilic character dominates. [2]          |
| Flash Point      | > 110 °C                           | Closed Cup (Predicted)                       |
| pKa              | ~14.0                              | Secondary alcohol proton.[2]                 |

Critical Note on Optical Rotation: The specific rotation

is highly solvent and concentration-dependent.[2]

- Typical Range:

(c=1, MeOH).[1][2]

- Validation: Optical rotation is often insufficient for high-purity pharmaceutical intermediates; Chiral HPLC is the mandatory standard for determining Enantiomeric Excess (ee).[2]

## Synthesis & Manufacturing Methodologies

The synthesis of **(S)-1-Chloro-3-phenylpropan-2-ol** has evolved from low-yield chemical routes to highly selective biocatalytic processes.

## A. Chemical Synthesis (Traditional)

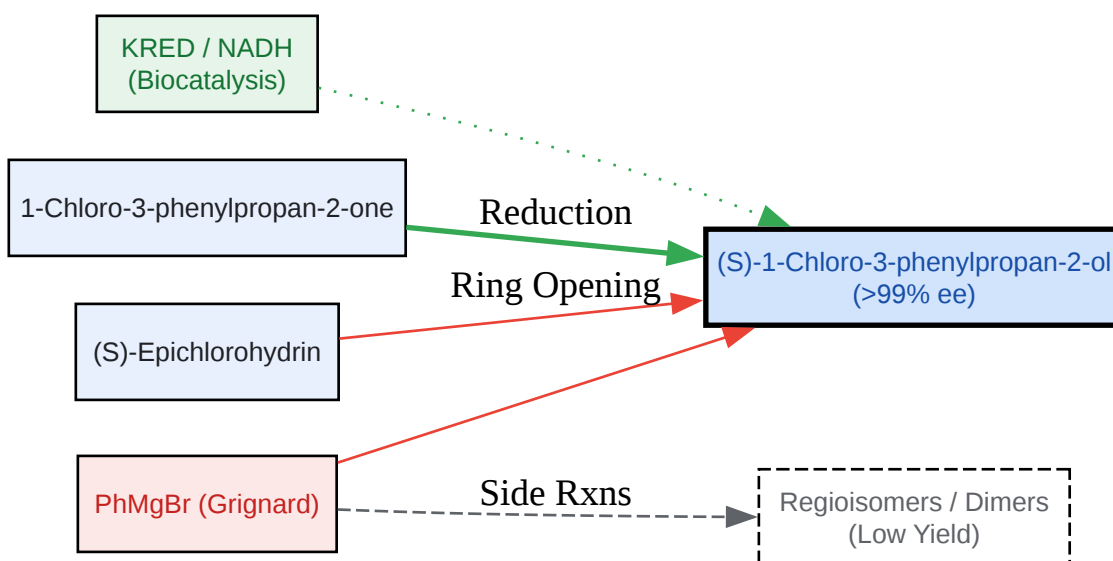
The reaction of (S)-Epichlorohydrin with Phenylmagnesium Bromide (Grignard) is a direct route but suffers from poor regioselectivity and yield (<20%) due to complexation and side reactions (e.g., dimerization).[1][2]

## B. Biocatalytic Reduction (State-of-the-Art)

The preferred industrial route utilizes Ketoreductases (KREDs) or whole-cell biocatalysts (e.g., *Rhodotorula mucilaginosa*) to reduce 1-chloro-3-phenylpropan-2-one. This method ensures high enantiomeric excess (>99% ee) and operates under mild aqueous conditions.[1][2]

Experimental Protocol (Biocatalytic):

- Substrate Preparation: Dissolve 1-chloro-3-phenylpropan-2-one in a buffer containing Isopropyl Alcohol (IPA) as a hydride donor.[2]
- Enzyme Addition: Add KRED enzyme and NADH cofactor recycling system.
- Reaction: Stir at 30°C, pH 7.0 for 24 hours. Monitor consumption via HPLC.[2]
- Extraction: Extract with Ethyl Acetate, dry over MgSO<sub>4</sub>, and concentrate.



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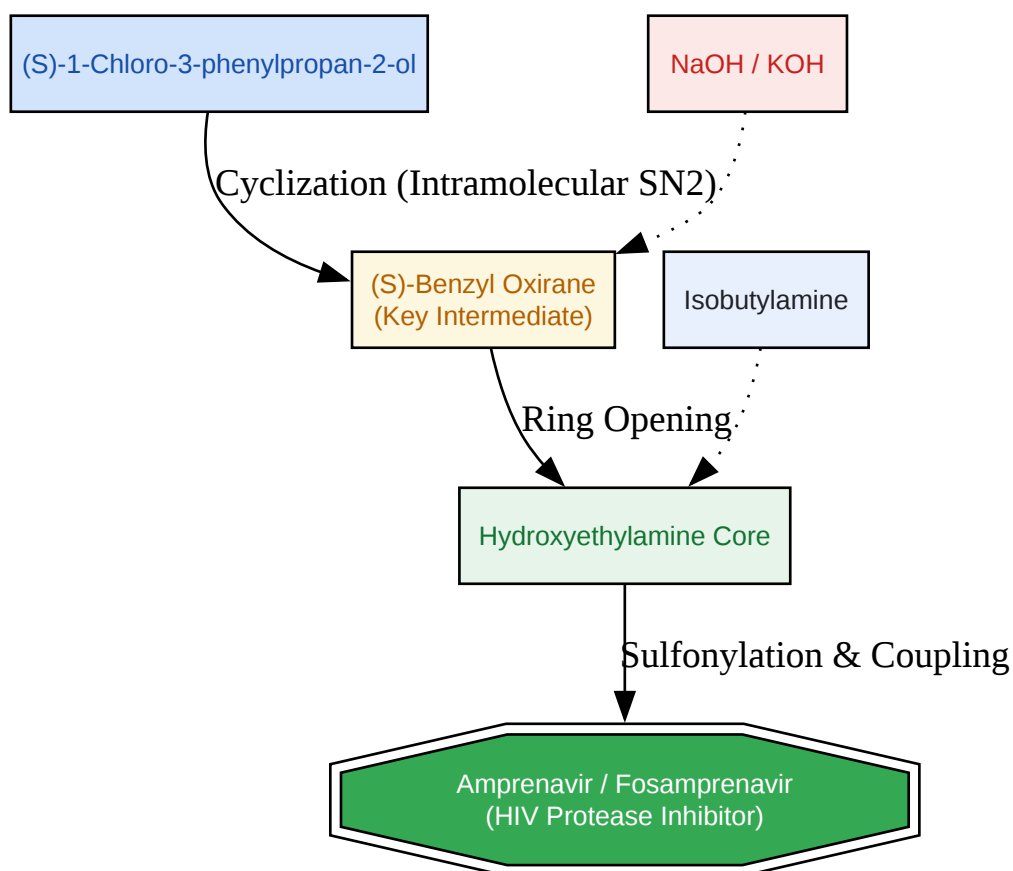
Figure 1: Comparison of Biocatalytic vs. Chemical Synthesis Routes. The enzymatic route offers superior selectivity.[1][2]

## Applications in Drug Development

The primary utility of **(S)-1-Chloro-3-phenylpropan-2-ol** is as a precursor to (S)-Benzyl Oxirane (via cyclization with base), which is subsequently opened by amines to form the hydroxyethylamine core of protease inhibitors.

Key API: Amprenavir (Agenerase)[1][2]

- Mechanism: The (S)-hydroxyl group mimics the transition state of the phenylalanine-proline cleavage site in the HIV protease enzyme.[2]
- Workflow:
  - Cyclization: **(S)-1-Chloro-3-phenylpropan-2-ol** + NaOH  
  
(S)-Benzyl Oxirane.
  - Epoxide Opening: Reaction with isobutylamine introduces the amine functionality.[2]
  - Sulfonylation: Coupling with 4-aminobenzenesulfonyl chloride completes the core structure.[2]



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Figure 2: Synthetic Pathway from Chlorohydrin to HIV Protease Inhibitors.

## Quality Control & Spectroscopic Characterization

To ensure suitability for GMP manufacturing, the following analytical markers must be verified.

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):
  - 7.20–7.35 (m, 5H, Ar-H)[1]
  - 3.95–4.05 (m, 1H, CH-OH)[1]
  - 3.50–3.65 (dd, 2H,  $\text{CH}_2\text{-Cl}$ )[1]
  - 2.85–2.95 (dd, 2H, Ph- $\text{CH}_2$ )[1]
  - 2.30 (br s, 1H, OH)[1][2]

- Mass Spectrometry (ESI+): m/z 170.6 [M]<sup>+</sup> (Characteristic chlorine isotope pattern 3:1).[1][2]
- Chiral HPLC:
  - Column: Chiralcel OD-H or AD-H.[2]
  - Mobile Phase: Hexane:Isopropanol (90:10).[2]
  - Purity Criteria: >98% ee required for API synthesis.[2]

## Handling & Safety Information

GHS Classification:

- Signal Word:DANGER
- Hazard Statements:
  - H301: Toxic if swallowed.[2]
  - H315: Causes skin irritation.[2][4]
  - H319: Causes serious eye irritation.[2][4]
  - H335: May cause respiratory irritation.[2][4]

Storage: Store under inert gas (Nitrogen/Argon) at 2–8°C. Moisture sensitive (hygroscopic tendencies).

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